

NVS-CECR2-1 working solution preparation stability

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Compound Focus: Nvs-cecr2-1

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Working Solution Preparation & Stability

The table below summarizes the fundamental data for preparing and storing **NVS-CECR2-1** solutions.

Aspect	Details
Molecular Weight	495.68 g/mol [1] [2]
Solubility in DMSO	~66.67 mg/mL (~134.50 mM) [1]
Recommended Stock Concentration	50 mg/mL (100.87 mM) in DMSO [2]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month [1]. Protect from light [1].
Working Solution Stability	Room temperature for a few days during ordinary shipping [1].

In Vivo Formulation Preparation

For *in vivo* studies, one documented method uses a co-solvent system to achieve a working solution. The sequential preparation steps are as follows [1]:

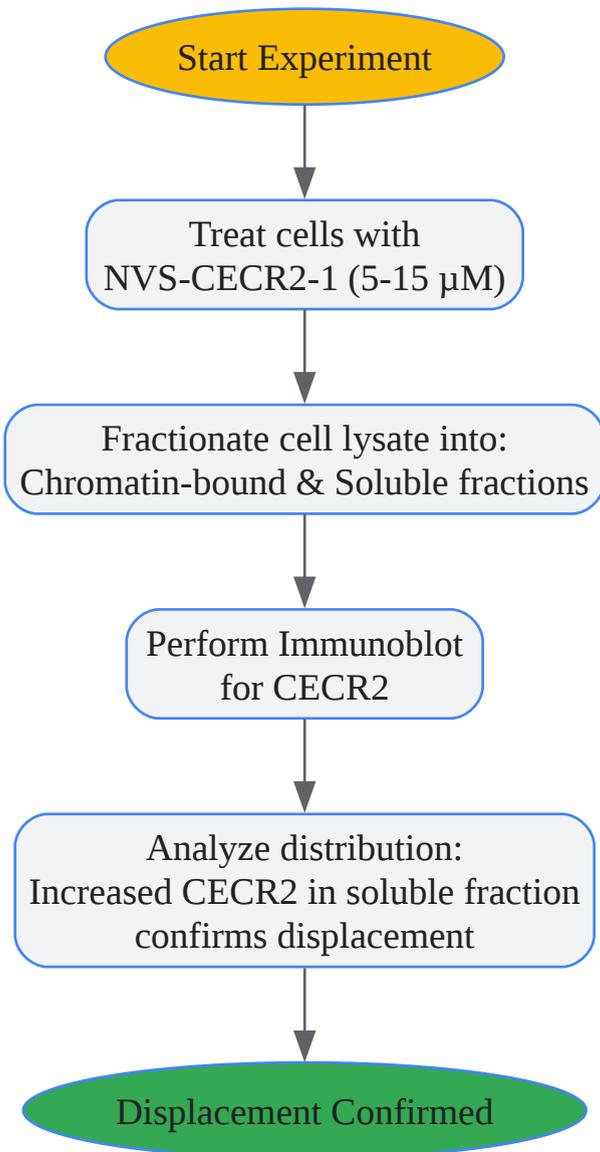
Step	Solvent	Volume	Final Concentration
1. DMSO Stock	DMSO	100 μ L	25.0 mg/mL
2. Dilution	Corn Oil	900 μ L	2.5 mg/mL (5.04 mM)

> **Important Note:** The co-solvents must be added sequentially from left to right to ensure a clear solution. Freshly prepared formulations are recommended for optimal *in vivo* results [1].

Key Experimental Protocols

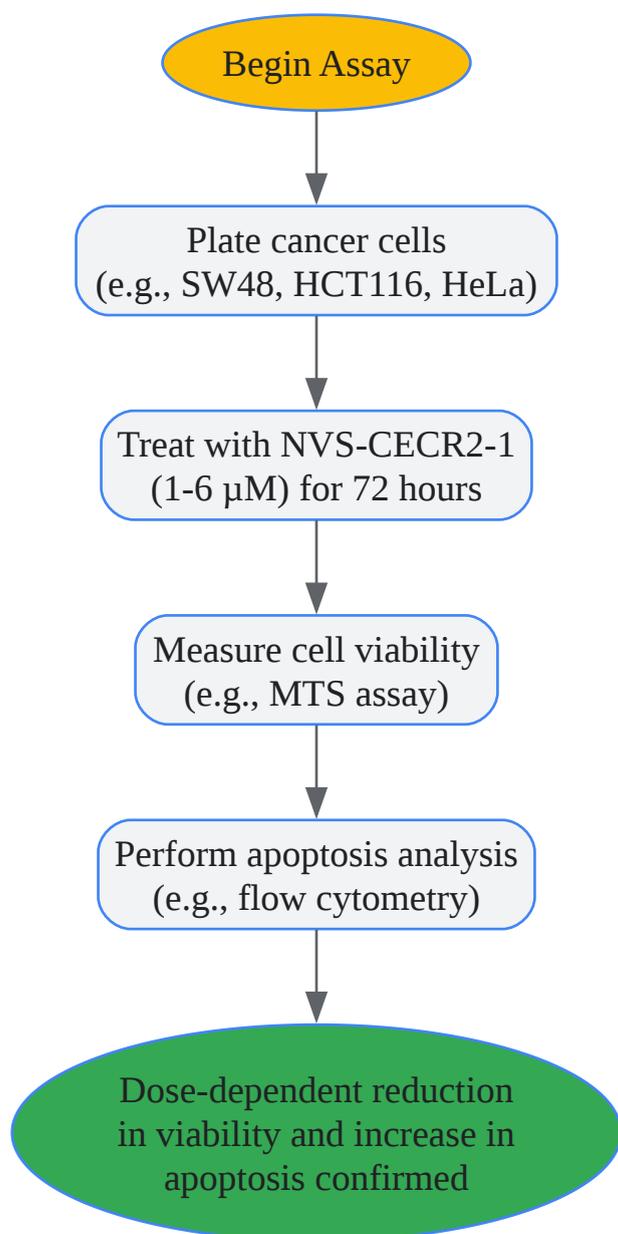
NVS-CECR2-1 is used to inhibit the bromodomain of CECR2, displacing it from chromatin and inducing cytotoxic effects in cancer cells [1] [3]. The following workflows summarize two common experimental applications.

Chromatin Displacement Assay This protocol details the steps to demonstrate that **NVS-CECR2-1** inhibits the binding of CECR2 to chromatin within cells [3].



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Cell Viability & Apoptosis Assay This workflow outlines the method to determine the cytotoxic effect of **NVS-CECR2-1** on cancer cells [1] [3].



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Frequently Asked Questions

How selective is NVS-CECR2-1? NVS-CECR2-1 is a highly selective inhibitor for CECR2. Its affinity for CECR2 ($K_d = 80$ nM) is significantly higher than for other bromodomains like BRD4 ($IC_{50} > 37$ μM), BRD9 ($IC_{50} = 2.3$ μM), and BRD7 ($IC_{50} = 5.5$ μM) [2].

What is the evidence that NVS-CECR2-1 works in cells? Research shows that treating cells with **NVS-CECR2-1** effectively dissociates both exogenous and endogenous CECR2 protein from chromatin in a dose-dependent manner, without affecting unrelated bromodomain proteins like BRG1 [3].

Does NVS-CECR2-1 have anti-cancer activity? Yes, **NVS-CECR2-1** exhibits cytotoxic activity against a range of human cancer cell lines, including colon, lung, and cervical cancers. It reduces cell viability and induces apoptosis, primarily by targeting CECR2, though some CECR2-independent mechanisms may also contribute [1] [3].

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References

1. - NVS - CECR | 2 inhibitor | CAS# 1992047-61-6 | InvivoChem 1 CECR 2 [invivochem.com]
2. - NVS - CECR | Selective 2 inhibitor | TargetMol 1 CECR 2 [targetmol.com]
3. Cytotoxic activity of bromodomain inhibitor NVS-CECR2-1 on ... [pmc.ncbi.nlm.nih.gov]

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